

"Einecs 277-233-1" vs other anthraquinone dyes for thermal stability

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Compound of Interest

Compound Name: *Einecs 277-233-1*

Cat. No.: *B15193428*

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Thermal Stability of Anthraquinone Dyes: A Comparative Analysis

For researchers, scientists, and drug development professionals, understanding the thermal stability of chemical compounds is paramount. This guide provides a comparative analysis of the thermal stability of various anthraquinone dyes, with a focus on contextualizing the performance of **Einecs 277-233-1** (Sodium 9,10-dioxo-9,10-dihydroanthracene-2-sulfonate).

While specific experimental thermal analysis data for **Einecs 277-233-1** is not readily available in the public domain, this guide offers a comprehensive overview of the thermal behavior of structurally related anthraquinone dyes. The provided data, sourced from peer-reviewed literature, allows for an informed estimation of the expected thermal properties of **Einecs 277-233-1** and highlights the structural factors influencing the thermal stability of this important class of compounds.

Comparative Thermal Stability Data

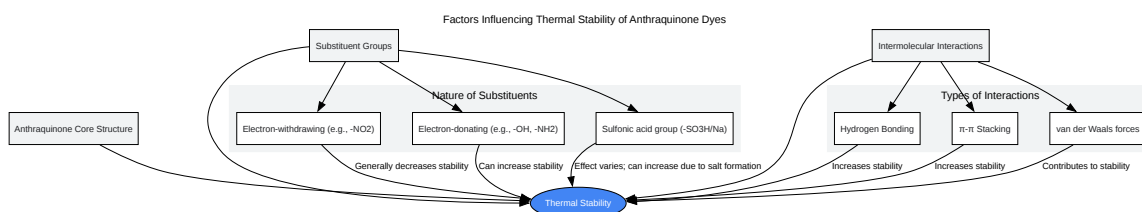
The thermal stability of anthraquinone dyes is significantly influenced by the nature and position of substituent groups on the anthraquinone core. The following table summarizes the decomposition temperatures of various anthraquinone derivatives, as determined by thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC).

Compound Name	Structure	Decomposition Temperature (°C)	Analysis Method
1,2-Naphthoquinone	C ₁₀ H ₆ O ₂	> 100	TGA/DSC
9,10-Phenanthraquinone	C ₁₄ H ₈ O ₂	> 215	TGA/DSC
1-Nitroanthraquinone	C ₁₄ H ₇ NO ₄	~300-400	DSC
1,5-Dinitroanthraquinone	C ₁₄ H ₆ N ₂ O ₆	~300-400	DSC
1,8-Dinitroanthraquinone	C ₁₄ H ₆ N ₂ O ₆	~300-400	DSC
Chrysophanol	C ₁₅ H ₁₀ O ₄	284 (Tmax1), 412 (Tmax2)	TGA/DTG
Emodin	C ₁₅ H ₁₀ O ₅	Not specified	TGA/DTG
Physcion	C ₁₆ H ₁₂ O ₅	Not specified	TGA/DTG
Aloe-emodin	C ₁₅ H ₁₀ O ₅	Not specified	TGA/DTG
Einecs 277-233-1 (Sodium 9,10-dioxo-9,10-dihydroanthracene-2-sulfonate)	C ₁₄ H ₇ NaO ₅ S	Data not publicly available	-

Note: Tmax refers to the temperature of maximum rate of weight loss from Derivative Thermogravimetry (DTG).

Factors Influencing Thermal Stability

The provided data suggests that the thermal stability of anthraquinone dyes is a complex interplay of various structural features. The following diagram illustrates the key relationships influencing the thermal decomposition of these compounds.



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Caption: Logical diagram of factors affecting anthraquinone dye thermal stability.

Generally, electron-withdrawing groups like nitro groups can decrease thermal stability, while electron-donating groups and the potential for strong intermolecular forces like hydrogen bonding and π - π stacking can enhance it. The presence of a sodium sulfonate group, as in **Einecs 277-233-1**, is expected to influence its thermal behavior, likely increasing its decomposition temperature compared to its non-sulfonated counterpart due to the ionic nature and stronger intermolecular forces.

Experimental Protocol: Thermogravimetric Analysis (TGA)

To determine the thermal stability of an anthraquinone dye such as **Einecs 277-233-1**, the following TGA protocol can be employed.

Objective: To determine the onset and maximum decomposition temperatures of the analyte.

Apparatus:

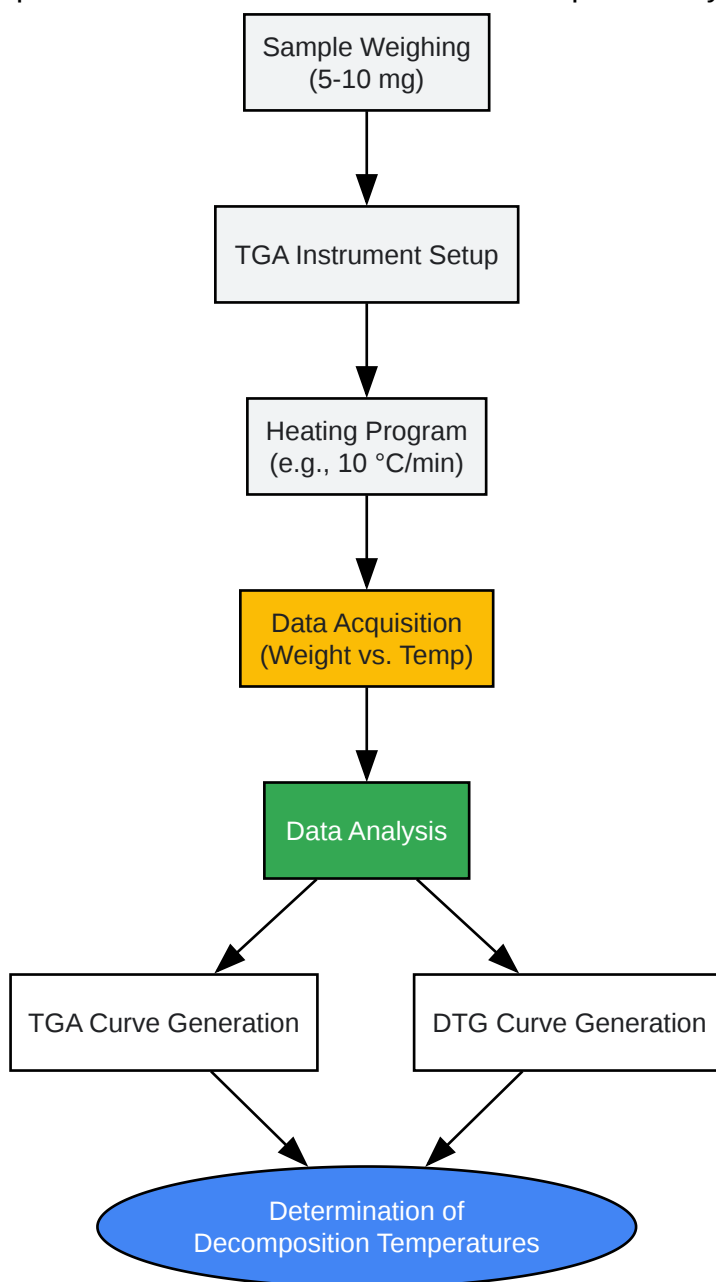
- Thermogravimetric Analyzer (TGA)
- Analytical Balance
- Sample Pans (e.g., platinum or alumina)

Procedure:

- Sample Preparation: Accurately weigh 5-10 mg of the dried dye sample into a TGA sample pan.
- Instrument Setup:
 - Place the sample pan in the TGA furnace.
 - Purge the furnace with an inert gas (e.g., nitrogen) at a constant flow rate (e.g., 20-50 mL/min) to prevent oxidative degradation.
- Thermal Program:
 - Equilibrate the sample at a starting temperature (e.g., 30 °C).
 - Heat the sample at a constant rate (e.g., 10 °C/min) to a final temperature (e.g., 600-800 °C), ensuring it is well beyond the expected decomposition range.
- Data Acquisition: Record the sample weight as a function of temperature.
- Data Analysis:
 - Plot the percentage of weight loss versus temperature to obtain the TGA curve.
 - Determine the onset temperature of decomposition, which is the temperature at which significant weight loss begins.
 - Calculate the first derivative of the TGA curve (DTG curve) to identify the temperature(s) of the maximum rate of weight loss (Tmax).

The following workflow illustrates the experimental process for determining the thermal stability of an anthraquinone dye.

Experimental Workflow for TGA of Anthraquinone Dyes



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Caption: Workflow for TGA analysis of anthraquinone dyes.

In conclusion, while direct experimental data for the thermal stability of **Einecs 277-233-1** is currently unavailable, a comparative analysis of related anthraquinone dyes provides valuable insights into its expected behavior. The presence of the sodium sulfonate group likely enhances its thermal stability. For definitive data, experimental determination using techniques such as TGA is recommended.

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